

A Technical Guide to the Safe Handling of D-Sorbitol-13C

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Compound of Interest

Compound Name: D-Sorbitol-13C

Cat. No.: B15556727

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **D-Sorbitol-13C**, a stable isotope-labeled sugar alcohol utilized as a tracer in metabolic research and for quantitative analysis by NMR, GC-MS, or LC-MS.^{[1][2]} Given that specific safety and toxicological data for the 13C-labeled compound are limited, the guidelines for the unlabeled D-Sorbitol are adopted, as their properties are expected to be similar.^[3]

Product Identification and Properties

D-Sorbitol-13C is a white, solid, odorless powder.^{[4][5]} It is a stable, non-radioactive isotopologue of D-Sorbitol, where one or more carbon atoms have been replaced with the carbon-13 isotope. It is soluble in water.^[4]

Table 1: Physical and Chemical Properties of **D-Sorbitol-13C**

Property	Value	Source
Molecular Formula	C ₅ ¹³ CH ₁₄ O ₆ (for single label)	[2]
Molecular Weight	~183.16 g/mol (for single label)	[6][7]
Appearance	White solid/powder	[4][5][7]
Melting Point	98-100 °C	[7][8]
Solubility	Soluble in water	[4]
Storage Temperature	Room temperature, away from light and moisture	[9]
Hygroscopicity	Hygroscopic	[10][11]

Hazard Identification and Toxicological Data

D-Sorbitol-13C is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, it may cause mild irritation upon contact with eyes, skin, or the respiratory tract.[3][11] Ingestion of large amounts of sorbitol can lead to abdominal pain, gas, and diarrhea.[12]

Table 2: Toxicological Data for D-Sorbitol (Unlabeled)

Test	Result	Species	Source
Oral LD50	15,900 mg/kg	Rat	[11][12]
Oral TDLo	1700 mg/kg/d	Woman	[12]

To the best of current knowledge, the chemical, physical, and toxicological properties of **D-Sorbitol-13C** have not been thoroughly investigated.[3] Researchers should handle this compound with the care appropriate for any laboratory chemical.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to good laboratory practices is essential when handling **D-Sorbitol-13C**.

Engineering Controls:

- Use in a well-ventilated area.[\[12\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[10\]](#)[\[13\]](#)

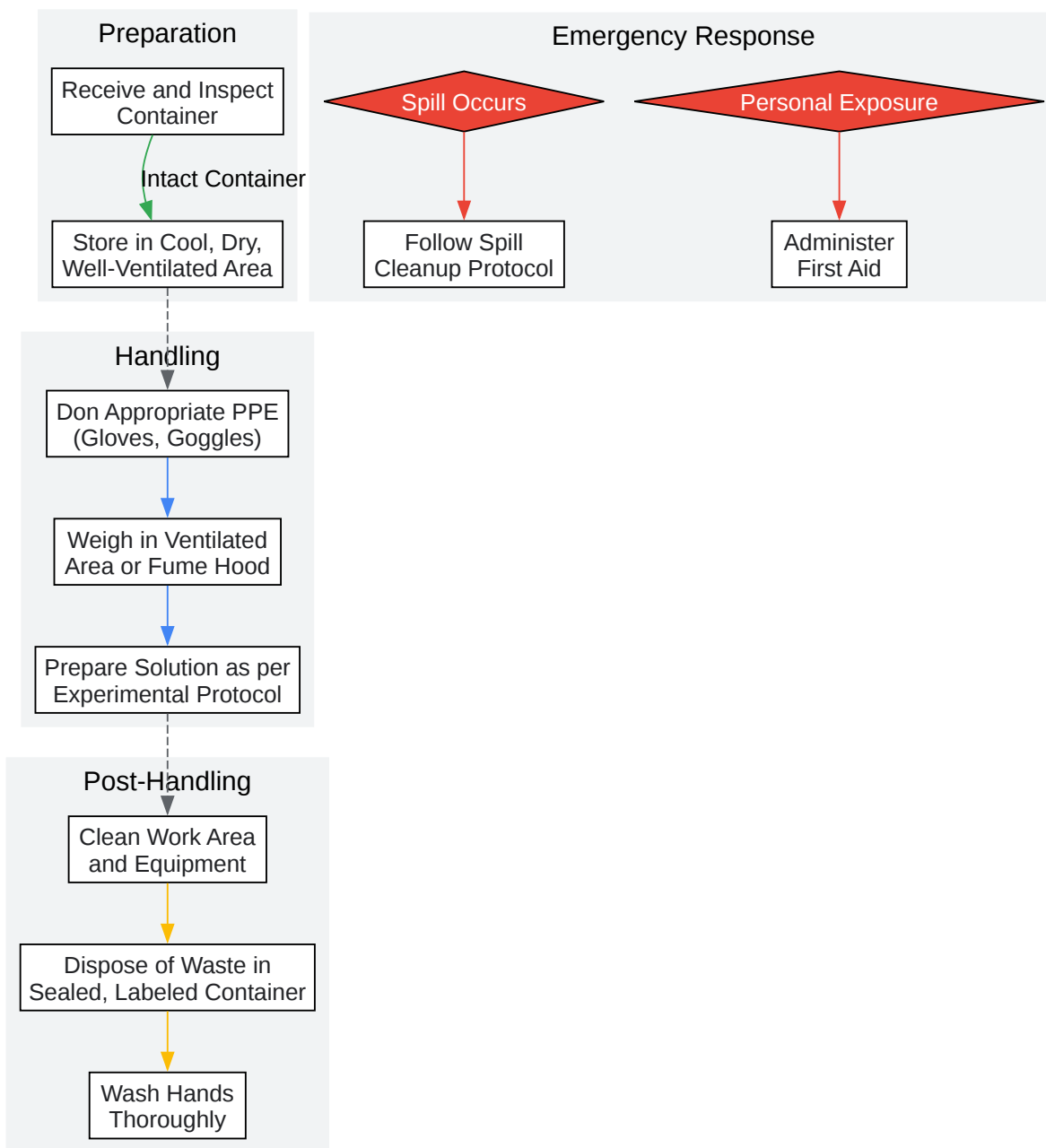
Personal Protective Equipment:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#)
[\[11\]](#)
- Skin Protection: Wear impervious gloves and protective clothing to prevent skin exposure.[\[4\]](#)
[\[12\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[\[4\]](#) If dust is generated, use a NIOSH-approved respirator.

Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when handling the product.[\[12\]](#)
- Wash hands thoroughly with soap and water after handling.[\[12\]](#)
- Launder work clothes separately.[\[12\]](#)

Safe Handling Workflow for D-Sorbitol-13C

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. D-Sorbitol-13C-2 (Sorbitol-13C-2; D-Glucitol-13C-2) | Endogenous Metabolite | | Invivochem [invivochem.com]
- 3. isotope.com [isotope.com]
- 4. fishersci.com [fishersci.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. D-Sorbitol-1-13C | C₆H₁₄O₆ | CID 129830858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. D-Sorbit-1-13C 99 atom % 13C | Sigma-Aldrich [sigmaaldrich.com]
- 8. chemwhat.com [chemwhat.com]
- 9. D-Sorbitol (U-¹³C₆, 98%) - Cambridge Isotope Laboratories, CLM-8529-0.1 [isotope.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
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